

Introduction: Understanding Siponimod and the Critical Role of its Solid-State Properties

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Compound of Interest

Compound Name: *Siponimod hemifumarate*

Cat. No.: *B15684518*

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Siponimod, marketed as Mayzent®, is a next-generation, selective sphingosine-1-phosphate (S1P) receptor modulator.^{[1][2][3][4][5]} It binds with high affinity to S1P receptor subtypes 1 (S1P1) and 5 (S1P5).^{[2][3][5][6]} By acting as a functional antagonist on S1P1 receptors on lymphocytes, Siponimod prevents their egress from lymph nodes, which reduces the recirculation of T-cells into the central nervous system (CNS), thereby limiting central inflammation.^{[7][8][9]} This mechanism of action makes it an important oral therapy for adults with relapsing forms of multiple sclerosis (MS), including active secondary progressive multiple sclerosis (SPMS).^{[1][8][10][11]}

For any active pharmaceutical ingredient (API), a thorough understanding of its physicochemical properties is paramount. These intrinsic characteristics—such as solubility, pKa, polymorphism, and hygroscopicity—govern the drug's biopharmaceutical behavior, including its absorption, distribution, metabolism, and excretion (ADME). Furthermore, the chemical and physical stability of the API dictates its shelf-life, informs the selection of appropriate formulation strategies, and ensures the safety and efficacy of the final drug product.

This technical guide, designed for researchers and drug development professionals, provides a comprehensive overview of the critical physicochemical and stability attributes of **Siponimod**

hemifumarate. It synthesizes data from the public domain, including patents and scientific literature, to offer field-proven insights into its characterization and handling.

Part 1: Core Physicochemical Profile of Siponimod Hemifumarate

Siponimod is formulated as a hemifumarate salt to optimize its properties for pharmaceutical development. The salt form often provides improved stability and handling characteristics compared to the free base.

Molecular Structure and Properties

- Siponimod (Free Base):
 - Chemical Name: 1-[[4-[(E)-N-[[4-cyclohexyl-3-(trifluoromethyl)phenyl]methoxy]-C-methylcarbonimidoyl]-2-ethylphenyl]methyl]azetidine-3-carboxylic acid[11]
 - Molecular Formula: $C_{29}H_{35}F_3N_2O_3$ [11][12]
 - Molecular Weight: 516.6 g/mol [11][12]
- Siponimod Hemifumarate:
 - Molecular Formula: $C_{29}H_{35}F_3N_2O_3 \cdot 0.5(C_4H_4O_4)$ or $C_{62}H_{74}F_6N_4O_{10}$ (for the 2:1 complex)[3][4][13][14][15]
 - Molecular Weight: 574.63 g/mol (or ~1149.3 g/mol for the 2:1 complex)[3][13][14][15]

Solubility Profile

Siponimod is sparingly soluble in aqueous buffers, a characteristic that presents a significant challenge for oral formulation.[12] To achieve adequate solubility for dissolution and absorption, it is often dissolved in organic solvents for laboratory use and formulated with specific excipients in the final dosage form.

For maximum solubility in aqueous buffers for experimental purposes, it is recommended to first dissolve Siponimod in dimethyl sulfoxide (DMSO) and then dilute with the aqueous buffer

of choice.[12]

Solvent	Solubility	Notes
DMSO	~20 mg/mL[12], 12.5 mg/mL[3]	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility.[3]
Dimethyl Formamide (DMF)	~16 mg/mL[12]	-
Ethanol	~3 mg/mL[12]	-
DMSO:PBS (pH 7.2) 1:20	~0.04 mg/mL[12]	Represents solubility in a mixed aqueous system.
Warm Water	100 mg/mL[11]	This value from a single source seems unusually high and may refer to a specific salt form or condition not fully specified. It should be treated with caution.

Ionization and Lipophilicity (pKa & LogP)

The ionization potential (pKa) and lipophilicity (LogP) are critical determinants of a drug's absorption and ability to cross biological membranes.

Parameter	Value	Significance
pKa (Acidic)	2.69[11]	The carboxylic acid group will be ionized (negatively charged) at physiological pH.
pKa (Basic)	9.15[11]	The azetidine nitrogen will be ionized (positively charged) in the acidic environment of the stomach.
LogP	4.8[6][11]	Indicates high lipophilicity, suggesting good permeability across cell membranes but also potentially poor aqueous solubility.

Thermal Properties and Appearance

- Appearance: **Siponimod hemifumarate** is described as a white to off-white solid powder or crystalline solid.[3][6][12][16]
- Melting Point: The melting point is reported to be in the range of 111-112 °C.[6][17] This value is critical for identifying the substance and can be indicative of a specific polymorphic form. Differential Scanning Calorimetry (DSC) is the standard technique for precise determination.

Polymorphism: A Critical Consideration

Polymorphism is the ability of a solid material to exist in multiple crystalline forms or polymorphs.[18] These forms share the same chemical composition but differ in their crystal lattice arrangement, leading to different physicochemical properties such as melting point, solubility, dissolution rate, and stability.[18][19] For **Siponimod hemifumarate**, controlling the polymorphic form is essential for ensuring consistent product performance and quality.

Several crystalline forms of **Siponimod hemifumarate** have been identified in patent literature, highlighting the complexity of its solid-state landscape.[18][19][20]

- Polymorphs A to E: Disclosed in patent WO2010/080409.[19]
- Form SHF1: Characterized by a Powder X-ray Diffraction (PXRD) pattern with a peak at approximately $7.52 \pm 0.2^\circ 2\theta$. [20]
- Form SHF2: Characterized by PXRD peaks at about 5.38 and $8.13 \pm 0.2^\circ 2\theta$. [20]
- Form 3 & Form 7: Described in patent EP 3743405 B1, with Form 7 noted for its thermodynamic stability under stressed conditions. [19]

The existence of these multiple forms necessitates robust analytical control throughout the manufacturing process to ensure the desired, most stable polymorph is consistently produced.

Hygroscopicity

Hygroscopicity, the tendency of a substance to absorb moisture from the air, is another key factor. Some sources note that Siponimod can be hygroscopic.[3][20] Moisture uptake can lead to physical changes (e.g., deliquescence, caking) or chemical degradation and can even induce polymorphic transformations.

To mitigate these risks, formulations of Siponimod often include moisture protective agents, such as glyceryl behenate, and are manufactured under controlled humidity conditions.[20][21] The packaging of the final dosage form is also designed to protect it from moisture.

Part 2: Stability Profile and Degradation

The stability of **Siponimod hemifumarate** is crucial for ensuring that its therapeutic efficacy and safety are maintained throughout its shelf life. Stability testing involves subjecting the drug substance to a variety of environmental conditions.

Storage and General Stability

For laboratory purposes, Siponimod as a crystalline solid is stable for at least four years when stored at -20°C . [12] Stock solutions in DMSO should be stored in tightly sealed vials, aliquoted to avoid repeated freeze-thaw cycles, and are typically stable for up to one month at -20°C or six months at -80°C . [3][15]

Forced Degradation and Stability-Indicating Methods

While specific degradation pathways for Siponimod are not extensively detailed in the public literature, the standard approach to assess its intrinsic stability is through forced degradation (stress testing) studies. These studies are essential for developing stability-indicating analytical methods, which can separate the intact drug from any potential degradation products.

A typical forced degradation study would expose **Siponimod hemifumarate** to the following conditions:

- Acidic and Basic Hydrolysis: Exposure to acidic (e.g., HCl) and basic (e.g., NaOH) solutions at elevated temperatures.
- Oxidation: Treatment with an oxidizing agent like hydrogen peroxide (H₂O₂).
- Thermal Stress: Exposure to high temperatures (e.g., 60-80°C).
- Photostability: Exposure to light according to ICH Q1B guidelines.

The results of these studies help identify potential degradation products and inform the development of robust analytical methods capable of monitoring the drug's purity over time.

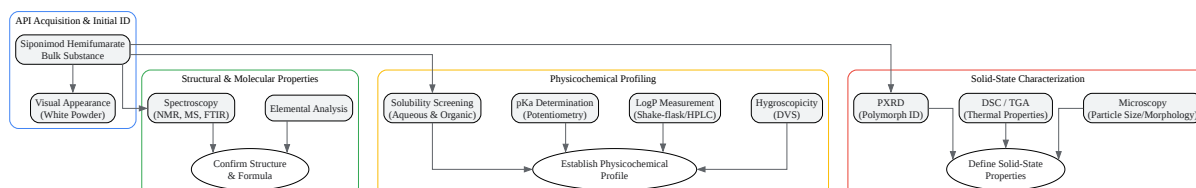
Part 3: Analytical Methodologies for Characterization and Control

A suite of analytical techniques is required to fully characterize the physicochemical properties of **Siponimod hemifumarate** and monitor its stability.

Chromatographic Techniques

Reverse-phase high-performance liquid chromatography (RP-HPLC) is the workhorse method for the quantification of Siponimod and its impurities in both bulk drug substance and finished dosage forms.^[10]

Workflow for Physicochemical Characterization



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Caption: Workflow for the comprehensive physicochemical characterization of **Siponimod hemifumarate**.

Example RP-HPLC Method for Quantification This protocol is synthesized from published methods.^[10]

- System: High-Performance Liquid Chromatography system with UV detection.
- Column: YMC Triart C18 (250 mm x 4.6 mm, 5 µm) or equivalent.^[10]
- Mobile Phase: A mixture of 0.1% v/v Trifluoroacetic Acid (TFA) in water and Acetonitrile in a ratio of 25:75 (v/v).^[10]
- Flow Rate: 1.0 mL/min.^[10]
- Detection Wavelength: 257 nm, which is the maximum absorbance wavelength for Siponimod.^[10]
- Injection Volume: 10 µL.^[10]

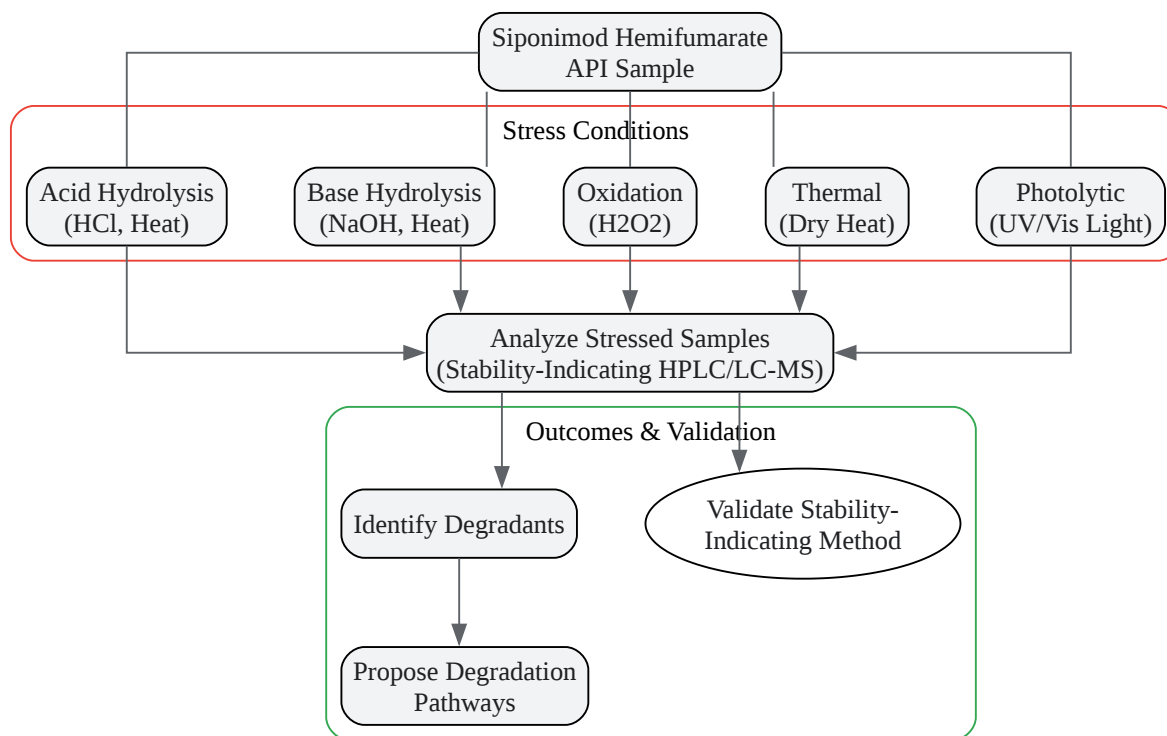
- Diluent: A mixture of water and acetonitrile is typically used.
- Procedure: a. Prepare a standard stock solution of **Siponimod hemifumarate** (e.g., 100 µg/mL) in the diluent. b. Create a series of working standard solutions by diluting the stock solution to cover the desired concentration range (e.g., 5-40 µg/mL).^[10] c. Inject the standards to generate a calibration curve. d. Prepare the sample solution of the bulk drug or dosage form and inject it. e. Quantify the amount of Siponimod by comparing the peak area to the calibration curve. The typical retention time is around 6.54 minutes under these conditions.^[10]

For higher sensitivity and specificity, especially for detecting trace-level genotoxic impurities or for bioanalytical applications, Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is employed.^{[22][23][24]}

Solid-State Characterization Techniques

- Powder X-ray Diffraction (PXRD): This is the primary technique for identifying the specific crystalline form (polymorph) of **Siponimod hemifumarate**. Each polymorph produces a unique diffraction pattern.^[19]
- Differential Scanning Calorimetry (DSC): Measures the heat flow into or out of a sample as it is heated or cooled. It is used to determine the melting point and detect polymorphic transitions.
- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature. It is used to assess thermal stability and determine the presence of solvates or hydrates.
- Dynamic Vapor Sorption (DVS): Used to precisely quantify the hygroscopicity of the material by measuring its mass change as a function of relative humidity.

Workflow for Forced Degradation Study



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Caption: A logical workflow for conducting forced degradation studies on **Siponimod hemifumarate**.

Conclusion

Siponimod hemifumarate is a highly lipophilic molecule with low aqueous solubility, presenting both opportunities and challenges for drug development. Its existence in multiple polymorphic forms and its potential for hygroscopicity are critical quality attributes that must be carefully controlled through rigorous solid-state characterization and the development of a robust manufacturing process. The stability of the molecule necessitates the use of validated, stability-indicating analytical methods to ensure the purity and potency of the final product over its shelf life. A comprehensive understanding of these physicochemical and stability properties,

as outlined in this guide, is fundamental for the successful formulation of a safe, effective, and stable Siponimod drug product for patients with multiple sclerosis.

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